

LC-MS fragmentation pattern of 3-amino-5-morpholinopyrazole

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Compound of Interest

Compound Name: 5-Morpholino-1H-pyrazol-3-amine
hydrochloride

CAS No.: 537039-13-7

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Technical Guide: LC-MS/MS Characterization of 3-Amino-5-Morpholinopyrazole

Executive Summary

This guide provides a technical analysis of the LC-MS/MS fragmentation behavior of 3-amino-5-morpholinopyrazole (MW 168.20 Da), a critical scaffold in kinase inhibitor discovery (e.g., VEGFR, Aurora kinase inhibitors). It contrasts this compound with its non-oxygenated analog, 3-amino-5-piperidinopyrazole, to highlight how the morpholine ether oxygen directs fragmentation and alters chromatographic performance.

Key Takeaways:

- **Diagnostic Ion:** The neutral loss of 44 Da (C_2H_4O) is the specific fingerprint for the morpholine moiety.
- **Chromatography:** The morpholine derivative elutes significantly earlier than the piperidine analog on C18 stationary phases due to increased polarity.

- Mechanistic Insight: Fragmentation is driven by charge retention on the pyrazole nitrogens, facilitating morpholine ring opening.

Chemical Identity & Properties

Property	3-Amino-5-Morpholinopyrazole	3-Amino-5-Piperidinopyrazole (Alternative)
Structure	Pyrazole ring with -NH ₂ at C3 and Morpholine at C5	Pyrazole ring with -NH ₂ at C3 and Piperidine at C5
Formula	C ₇ H ₁₂ N ₄ O	C ₈ H ₁₄ N ₄
Exact Mass	168.1011 Da	166.1218 Da
[M+H] ⁺	169.1084	167.1291
LogP (Calc)	~0.5 (More Polar)	~1.8 (More Lipophilic)
Solubility	High (Aqueous)	Moderate

Experimental Methodology

To replicate the fragmentation patterns described, the following self-validating protocol is recommended.

LC-MS/MS Conditions

- System: UHPLC coupled to Q-TOF or Triple Quadrupole (QqQ).
- Column: C18 Reverse Phase (e.g., 2.1 x 50 mm, 1.7 μm).
- Mobile Phase A: Water + 0.1% Formic Acid (Proton source).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Ionization: Electrospray Ionization (ESI) in Positive Mode (+).

- Collision Energy (CE): Stepped 15–35 eV (Essential to observe both ring opening and core cleavage).

Workflow Diagram

The following DOT diagram outlines the analytical workflow for structural confirmation.



Figure 1: Analytical Workflow for Characterization of Aminopyrazoles

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Figure 1: Standardized LC-MS/MS workflow ensuring reproducible ionization and fragmentation.

Fragmentation Pattern Analysis

The fragmentation of 3-amino-5-morpholinopyrazole is distinct due to the presence of the morpholine oxygen atom.

Mechanistic Pathways[3]

- Pathway A: Morpholine Ring Cleavage (Diagnostic)
 - The most characteristic pathway involves the cleavage of the morpholine ring.
 - Mechanism: Protonation often migrates to the morpholine nitrogen. A retro-ene-like rearrangement or hemiketal cleavage leads to the loss of a neutral C_2H_4O (vinyl alcohol/ethylene oxide equivalent, 44 Da).
 - Transition: $m/z\ 169 \rightarrow m/z\ 125$.
- Pathway B: Loss of Morpholine Substituent
 - Heterolytic cleavage of the C-N bond connecting the pyrazole and morpholine rings.
 - Neutral Loss: Morpholine radical/neutral (87 Da).

- Transition: m/z 169 $\rightarrow$ m/z 82 (Aminopyrazole cation).
- Pathway C: Ammonia Loss
 - Common to all primary amines.
 - Neutral Loss: NH_3 (17 Da).
 - Transition: m/z 169 $\rightarrow$ m/z 152.

Fragmentation Pathway Diagram

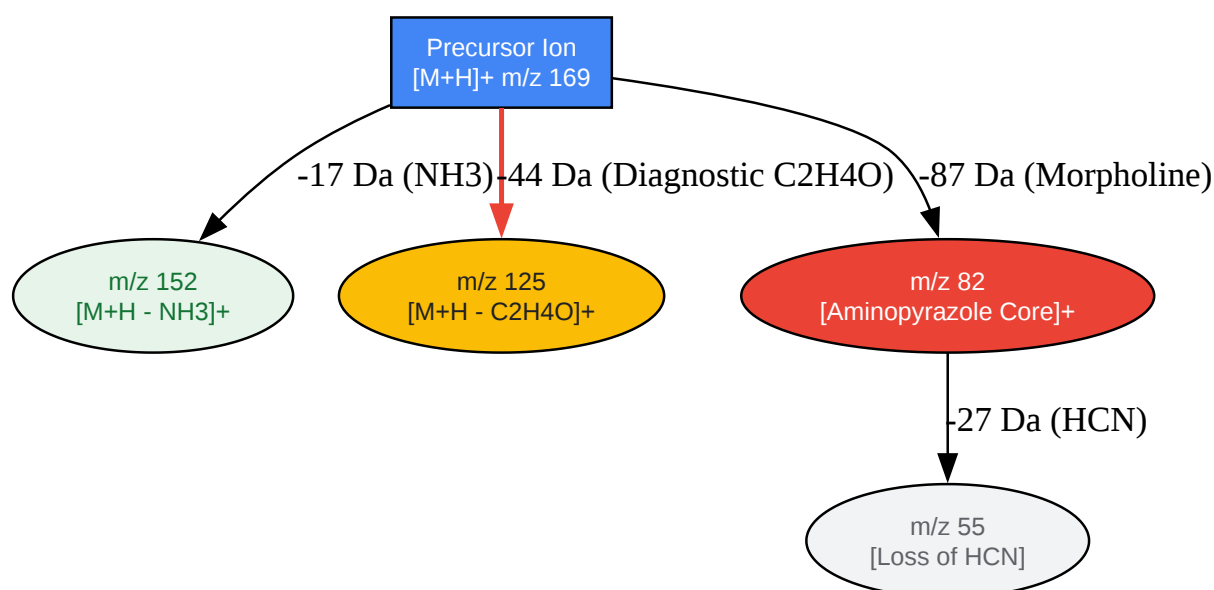


Figure 2: ESI-MS/MS Fragmentation Pathways of 3-amino-5-morpholinopyrazole

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Figure 2: The red arrow indicates the diagnostic neutral loss of 44 Da, unique to the morpholine scaffold.

Comparative Performance: Morpholine vs. Piperidine[3]

When selecting between morpholine and piperidine scaffolds for drug design, the mass spectrometric "performance" (detectability and identification) differs significantly.

Feature	Morpholine Scaffold	Piperidine Scaffold
Diagnostic Loss	-44 Da (C ₂ H ₄ O)	-42 Da (C ₃ H ₆) or -84 Da
Spectral Complexity	High: Ring opening is common due to ether oxygen.	Low: Ring usually stays intact or falls off completely.
Retention Time (RT)	Earlier: Ether oxygen increases polarity.	Later: Hydrocarbon ring increases lipophilicity.
Ionization Efficiency	Higher: Oxygen acts as an additional H-bond acceptor, aiding ESI+.	Moderate: Relies solely on amine protonation.
Limit of Detection	Typically lower (better sensitivity) due to polarity.	Slightly higher (matrix effects in late elution).

Why this matters:

- For Structural Elucidation: The morpholine derivative is easier to confirm due to the specific -44 Da loss [1]. The piperidine analog lacks this specific "oxygen signature" and often yields a less informative spectrum dominated by the intact core.
- For Pharmacokinetics: The morpholine derivative's lower LogP results in higher aqueous solubility and faster clearance, which can be monitored via the earlier RT in LC-MS assays [2].

References

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Sources

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